

Essential Safety and Logistical Information for Handling Fenspiride Hydrochloride

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Compound of Interest

Compound Name: *Fenspiride Hydrochloride*

Cat. No.: *B195465*

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This document provides crucial procedural guidance for the safe handling and disposal of **Fenspiride Hydrochloride** in a laboratory setting. The following protocols are designed to ensure the safety of researchers, scientists, and drug development professionals.

Quantitative Data

For quick reference, the key quantitative and identifying information for **Fenspiride Hydrochloride** is summarized in the table below.

Property	Value	Citations
CAS Number	5053-08-7	[1] [2] [3] [4]
Molecular Formula	C ₁₅ H ₂₁ ClN ₂ O ₂	[1]
Molecular Weight	296.79 g/mol	[1] [5]
Occupational Exposure Limits	No established limit values	[1] [2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step procedures is mandatory to minimize risk and ensure a safe laboratory environment when working with **Fenspiride Hydrochloride**.

Engineering Controls and Preparation

- Ventilation: Always handle **Fenspiride Hydrochloride** in a well-ventilated area.^[1] For procedures that may generate dust or aerosols, a chemical fume hood is required.
- Safety Equipment: Ensure a safety shower and eyewash station are readily accessible before beginning any work.^[1]
- Restricted Access: If possible, keep the substance in a locked area or one that is only accessible to qualified and authorized personnel.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Fenspiride Hydrochloride**:

- Eye and Face Protection: Wear safety goggles with side-shields to protect against splashes and airborne particles.^[1]
- Hand Protection: Chemical-resistant gloves must be worn.^{[1][2]} Inspect gloves for any tears or perforations before use.
- Body Protection: A lab coat or impervious clothing is required to prevent skin contact.^[1] For larger quantities or when there is a significant risk of spillage, consider a disposable coverall.
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator (such as a full-face particle respirator type N99 or P2) is necessary.^[2]

Handling and Use

- Avoid Contact: Take all necessary precautions to avoid inhalation, ingestion, and contact with skin and eyes.^[1]
- Prevent Dust Formation: Minimize the generation of dust and aerosols during handling.^{[1][2]}
- Personal Hygiene: Do not eat, drink, or smoke in the area where **Fenspiride Hydrochloride** is being handled.^{[1][4]} Wash hands thoroughly with soap and water after handling and before leaving the laboratory.^{[1][2]}

- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[1][2]

Storage

- Container: Keep the container tightly sealed.[1][2]
- Conditions: Store in a cool, dry, and well-ventilated area.[1][2] Recommended storage temperatures can vary, with some sources suggesting 4°C and others -20°C for long-term stability.[1][2]
- Incompatibilities: Keep away from strong oxidizing agents, reducing agents, strong acids, and strong alkalis.[2]

Emergency and Disposal Plan

First Aid Measures

In the event of exposure, follow these first aid protocols immediately:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove contaminated clothing.[1] Flush the affected skin with copious amounts of water for at least 15 minutes.[2] Seek medical attention.[1][2]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[2] Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting.[1][2] Wash out the mouth with water.[1][2] Seek immediate medical attention.[1][2]

Spill Response

In case of a spill:

- Evacuate personnel from the immediate area.[1]
- Wear full personal protective equipment, including respiratory protection.[1][2]

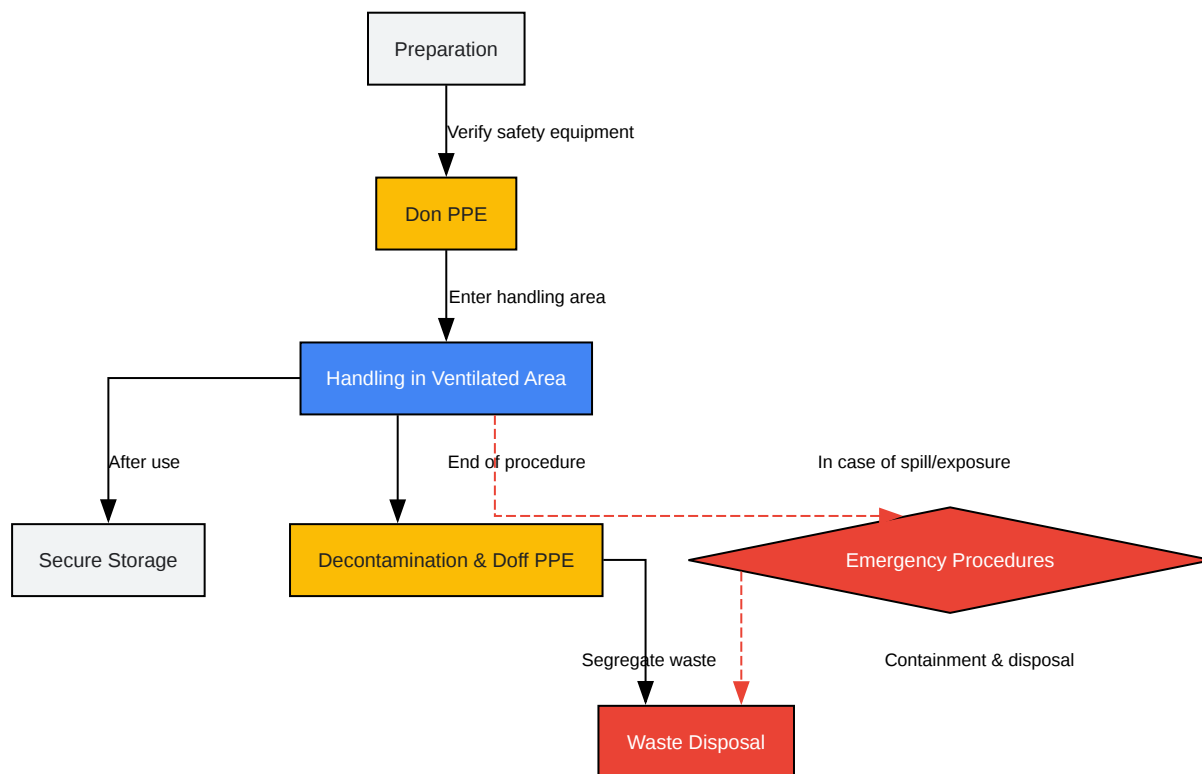
- Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)[\[2\]](#)
- For solid spills, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.[\[2\]](#)
- For liquid spills, absorb with an inert material (e.g., diatomite, universal binders) and place in a sealed container for disposal.[\[1\]](#)
- Clean the spill area thoroughly.
- Prevent the spilled material from entering drains or water courses.[\[1\]](#)[\[2\]](#)

Disposal

- Waste Container: Dispose of **Fenspiride Hydrochloride** and any contaminated materials in a designated, sealed, and properly labeled hazardous waste container.
- Regulations: All disposal must be carried out in accordance with local, state, and federal regulations.[\[1\]](#)[\[4\]](#) Do not mix with other waste.
- Uncleaned Packaging: Handle uncleaned containers as you would the product itself.

Visual Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **Fenspiride Hydrochloride**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **Fenspiride Hydrochloride**.

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